

Metolachlor-d11: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Metolachlor-d11*

CAS No.: *1632119-30-2*

Cat. No.: *B15553620*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and analytical applications of **Metolachlor-d11**. It is intended to be a valuable resource for professionals in research and development who utilize isotopically labeled compounds as internal standards for quantitative analysis.

Chemical Identity and Properties

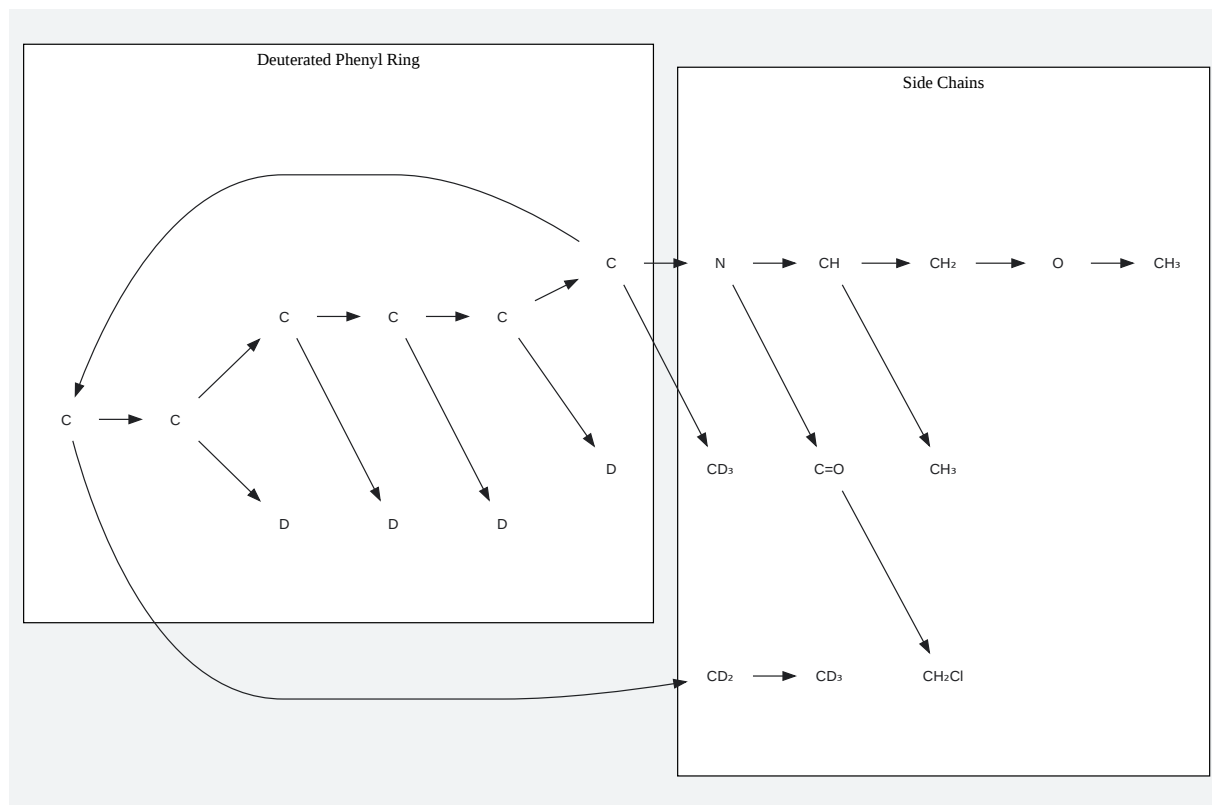
Metolachlor-d11 is the deuterated analog of Metolachlor, a widely used chloroacetanilide herbicide. The deuterium labeling makes it an ideal internal standard for mass spectrometry-based analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), used in environmental monitoring and agricultural research.^[1]

Table 1: Chemical and Physical Properties of **Metolachlor-d11**

Property	Value	Reference
Chemical Name	2-chloro-N-(2-ethyl-6-methylphenyl)-N-(1-methoxypropan-2-yl)acetamide-d11	
Synonyms	Metolachlor-(2-ethyl-6-methylphenyl-d11)	
CAS Number	1632119-30-2	[1]
Molecular Formula	C ₁₅ H ₁₁ D ₁₁ ClNO ₂	[1]
Molecular Weight	294.86 g/mol	[1]
Isotopic Purity	≥98 atom % D	
Physical State	Tan to brown oily liquid	[2]
Solubility	Slightly soluble in water; soluble in most organic solvents.	[2]
Storage Temperature	2-8°C	

Chemical Structure

The chemical structure of **Metolachlor-d11** is characterized by a chloroacetyl group attached to a deuterated N-(2-ethyl-6-methylphenyl)-N-(1-methoxypropan-2-yl) amine.

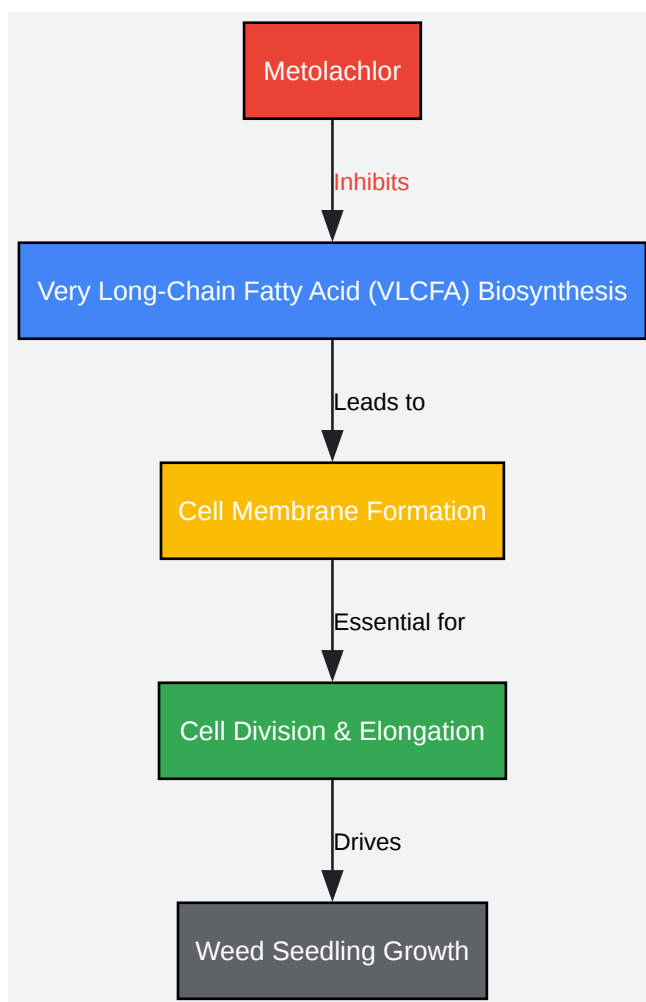


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Caption: Chemical structure of **Metolachlor-d11**.

Mechanism of Action of Parent Compound (Metolachlor)

Metolachlor, the non-deuterated parent compound, is a selective herbicide that primarily acts on germinating weed seedlings.[2][3] It belongs to the Group K3 herbicides, which are known to inhibit the biosynthesis of very long-chain fatty acids (VLCFAs).[3][4] This inhibition disrupts the formation of new cell membranes, which in turn halts cell division and elongation, ultimately preventing the emergence and growth of susceptible weeds.[3]



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Caption: Simplified signaling pathway of Metolachlor's herbicidal action.

Experimental Protocols

Metolachlor-d11 is predominantly used as an internal standard in isotope dilution mass spectrometry for the quantification of Metolachlor and other related herbicides in various environmental matrices. Below are generalized experimental protocols based on established methods.

Analysis of Metolachlor in Water Samples by LC-MS/MS

This protocol is adapted from methods for the analysis of herbicides in water.^{[5][6]}

1. Sample Preparation (Solid-Phase Extraction - SPE)

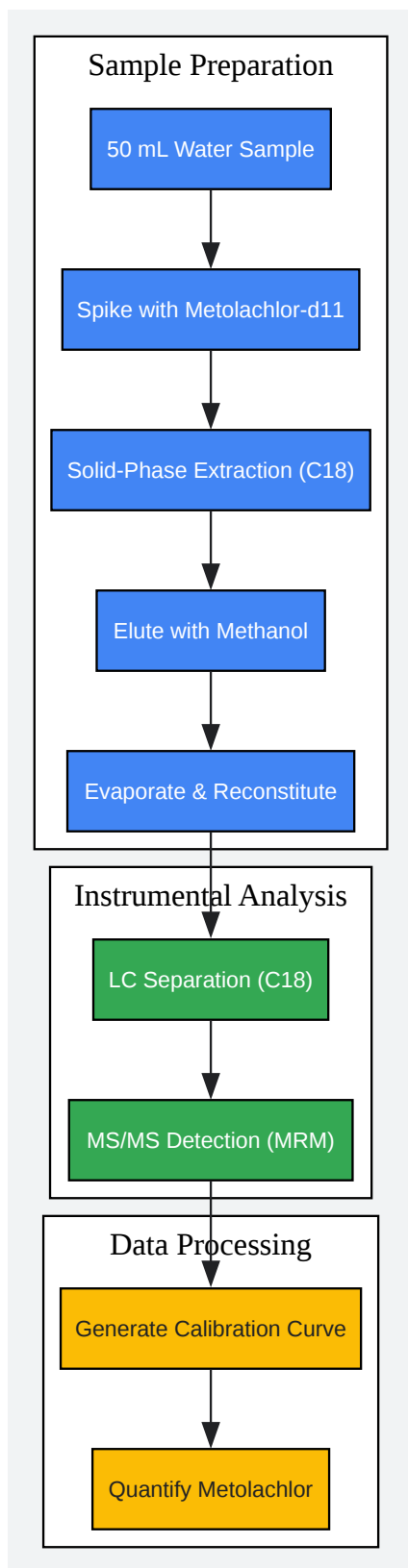
- To a 50 mL water sample, add a known amount of **Metolachlor-d11** internal standard solution.
- Condition a C18 SPE cartridge with methanol followed by deionized water.
- Load the water sample onto the SPE cartridge.
- Wash the cartridge with deionized water to remove interferences.
- Elute the analytes and the internal standard with methanol.
- Evaporate the eluate to near dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable solvent mixture (e.g., 10:90 acetonitrile:water) for LC-MS/MS analysis.^[5]

2. LC-MS/MS Instrumental Analysis

- Liquid Chromatography (LC):
 - Column: C18 reverse-phase column.
 - Mobile Phase: A gradient of water and acetonitrile or methanol, both typically containing a small amount of formic acid or ammonium formate to improve ionization.
 - Flow Rate: Appropriate for the column dimensions (e.g., 0.2-0.5 mL/min).
 - Injection Volume: 5-20 µL.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Analysis Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Monitor at least two specific precursor-to-product ion transitions for both Metolachlor and **Metolachlor-d11** to ensure accurate identification and quantification.

3. Quantification

- Create a calibration curve by analyzing a series of standards containing known concentrations of Metolachlor and a constant concentration of **Metolachlor-d11**.
- Plot the ratio of the peak area of Metolachlor to the peak area of **Metolachlor-d11** against the concentration of Metolachlor.
- Determine the concentration of Metolachlor in the unknown samples by interpolating their peak area ratios on the calibration curve.



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Caption: General experimental workflow for Metolachlor analysis using **Metolachlor-d11**.

Analysis of Metolachlor in Soil and Plant Samples by GC-MS or LC-MS/MS

This protocol is a generalized procedure based on methods for herbicide analysis in solid matrices.

1. Sample Preparation (Extraction and Cleanup)

- Homogenize a known weight (e.g., 10 g) of the soil or plant sample.
- Add a known amount of **Metolachlor-d11** internal standard solution.
- Extract the sample with an appropriate organic solvent (e.g., acetonitrile or a mixture of n-hexane and acetone).^[7] This can be done by shaking, sonication, or accelerated solvent extraction.
- Centrifuge the mixture and collect the supernatant.
- The extract may require a cleanup step, such as dispersive solid-phase extraction (d-SPE) with materials like anhydrous MgSO₄ and primary secondary amine (PSA) to remove matrix interferences.
- Evaporate the cleaned extract and reconstitute in a suitable solvent for analysis.

2. Instrumental Analysis (GC-MS or LC-MS/MS)

- For GC-MS:
 - Gas Chromatography (GC):
 - Column: A non-polar or semi-polar capillary column (e.g., HP-5MS).^[7]
 - Injector: Split/splitless injector.
 - Oven Program: A temperature gradient to ensure separation of analytes.
 - Mass Spectrometry (MS):

- Ionization Mode: Electron Ionization (EI).
- Analysis Mode: Selected Ion Monitoring (SIM) or full scan, depending on the required sensitivity and selectivity.
- For LC-MS/MS:
 - The parameters would be similar to those described in section 4.1.2.

3. Quantification

- The quantification process is analogous to the one described for water samples, using a calibration curve prepared with matrix-matched standards if necessary to account for matrix effects.

Conclusion

Metolachlor-d11 serves as a crucial tool for the accurate and precise quantification of Metolachlor in complex environmental and biological samples. Its use in isotope dilution mass spectrometry helps to mitigate variability introduced during sample preparation and analysis, leading to more reliable data for researchers, scientists, and professionals in drug development and environmental monitoring. The experimental protocols outlined in this guide provide a foundation for developing robust analytical methods for the determination of Metolachlor.

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